

PF-9184 efficacy rheumatoid arthritis models

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Compound Focus: **pf-9184**

Cat. No.: S539305

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Profile of PF-9184 and mPGES-1 Inhibition

The table below summarizes the core information available on **PF-9184** and its target, microsomal Prostaglandin E Synthase-1 (mPGES-1).

Aspect	Description
Drug Name	PF-9184 [1]
Primary Target	Microsomal Prostaglandin E Synthase-1 (mPGES-1) [1]
Therapeutic Rationale	mPGES-1 is upregulated in inflammatory conditions like RA and is responsible for producing the inflammatory mediator PGE ₂ . Inhibiting it may reduce inflammation with a better safety profile than COX-2 inhibitors [2] [1] [3].
Mechanism of Action	Potently and selectively inhibits human mPGES-1, reducing PGE ₂ synthesis without affecting the production of other prostanoids like PGI ₂ (measured as 6-keto-PGF _{1α}) [1].

| **Key In Vitro Data** | • IC₅₀ for recombinant human mPGES-1: **16.5 ± 3.8 nM** [1] • Selectivity: >6500-fold selective for mPGES-1 over COX-1 and COX-2 [1] • Cellular IC₅₀ (PGE₂ inhibition in human whole blood): **~5 μM** [1] |

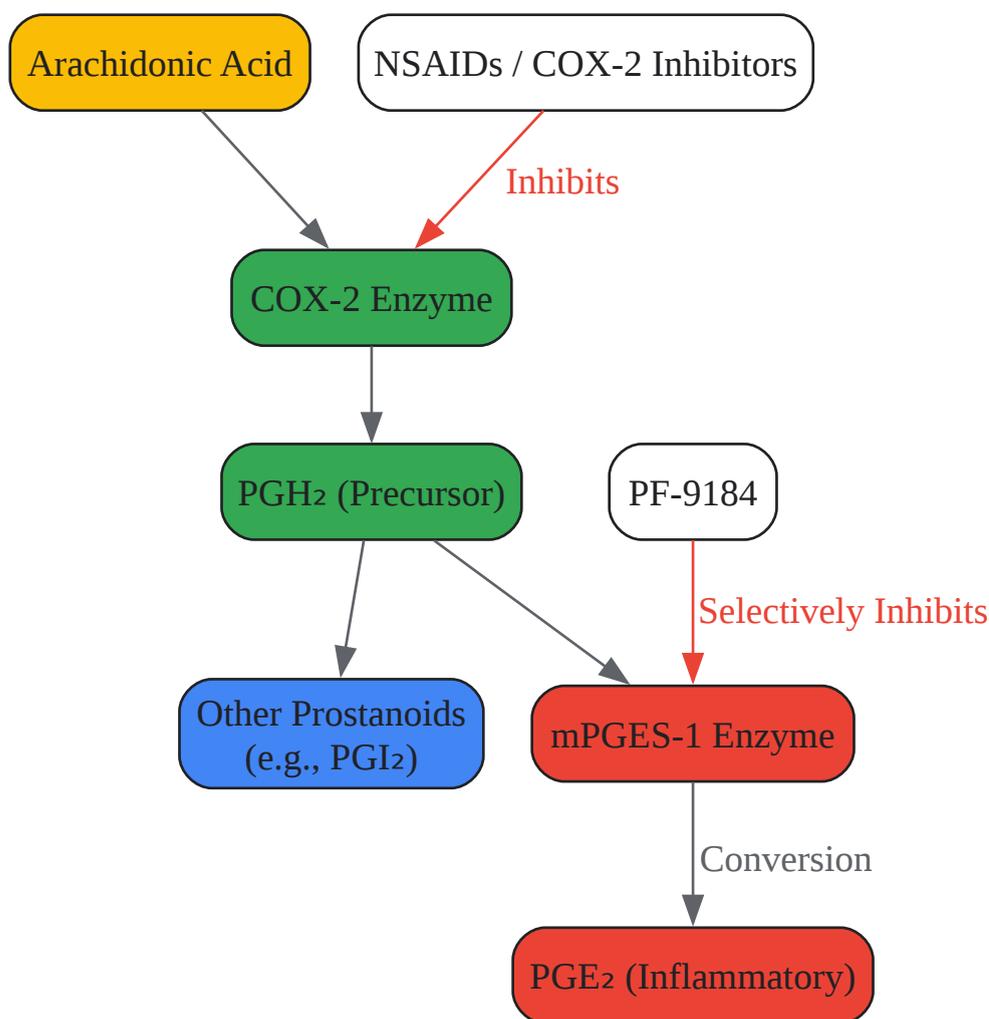
Limitations in Available Data

A significant gap exists in the published data found in this search, which is crucial for the comprehensive comparison you require:

- **Lack of In Vivo RA Model Data:** The available study characterizes **PF-9184** as a tool compound in controlled cellular systems and human whole blood cultures [1]. It does not provide results from experiments in established RA animal models (such as Collagen-Induced Arthritis), which are critical for evaluating a drug's efficacy in a whole-organism context [4].
- **Cannot Perform Direct Comparison:** Due to the absence of in vivo efficacy data (e.g., reduction in arthritis score, paw swelling, or joint damage in models), a objective performance comparison with other RA drug classes (like TNF inhibitors or JAK inhibitors) is not possible with the current information [5] [6].

Context: mPGES-1 as a Therapeutic Target in RA

The biological rationale for developing **PF-9184** is well-supported. The diagram below illustrates the role of mPGES-1 in inflammation and how **PF-9184** acts.



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The table below details the experimental evidence supporting mPGES-1 as a target in RA.

Evidence Type	Findings in Rheumatoid Arthritis Context
Human Tissue Studies	mPGES-1 is markedly expressed in the synovial lining and sub-lining layers of RA patients, colocalizing with COX-2. Expression is higher in active RA than in inactive disease [2] [3].
In Vitro Cell Studies	In RA synovial fibroblasts, mPGES-1 expression and PGE ₂ production are coordinately upregulated by pro-inflammatory cytokines (IL-1 β , TNF), growth factors (EGF), and adipokines [2] [3].

Evidence Type	Findings in Rheumatoid Arthritis Context
Proposed Safety Advantage	Inhibition of mPGES-1 spares the production of other prostanoids. This is hypothesized to avoid the cardiovascular (reduced PGI ₂) and gastrointestinal (reduced protective PGE ₂) side effects associated with COX-2 inhibitors and traditional NSAIDs [2] [1].

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References

1. Distinction of microsomal prostaglandin E synthase-1 ... [sciencedirect.com]
2. Microsomal Prostaglandin E Synthase-1 in Rheumatic Diseases [pmc.ncbi.nlm.nih.gov]
3. Microsomal Prostaglandin E Synthase-1 in Rheumatic ... [frontiersin.org]
4. The use of animal models in rheumatoid arthritis research [pmc.ncbi.nlm.nih.gov]
5. Comparison of the Efficacy and Safety of Disease-Modifying ... [pmc.ncbi.nlm.nih.gov]
6. Comparative effectiveness and safety of tofacitinib vs. ... [frontiersin.org]

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